

Essential Safety and Operational Guide for Handling N-Formylglycyl-D-leucine

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Compound of Interest

Compound Name: N-Formylglycyl-D-leucine

Cat. No.: B15449092

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This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals working with **N-Formylglycyl-D-leucine**. The following procedures are designed to ensure safe handling, storage, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

While **N-Formylglycyl-D-leucine** and similar peptide compounds are not classified as hazardous under normal use conditions, adherence to standard laboratory safety protocols is essential to minimize exposure and ensure a safe working environment.^{[1][2]} The following table summarizes the recommended personal protective equipment.

PPE Category	Recommended Equipment
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][2]
Skin and Body Protection	Wear appropriate protective gloves and a lab coat to prevent skin exposure.[1][2] For extensive handling, consider a chemical-resistant apron.[3]
Respiratory Protection	Under normal use conditions with adequate ventilation, no protective equipment is needed. [1][2] If dust formation is unavoidable, a particle filter respirator may be used.[1]
Hand Protection	Handle with chemical-resistant gloves. Gloves must be inspected prior to use. Dispose of contaminated gloves after use in accordance with applicable laws and good laboratory practices.

Emergency Procedures and First Aid

In the event of accidental exposure, follow these first aid measures immediately.

Exposure Route	First Aid Measures
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention if irritation persists.[1]
Skin Contact	Wash off immediately with plenty of water for at least 15 minutes. Get medical attention if symptoms occur.[1]
Inhalation	Remove to fresh air. Get medical attention immediately if symptoms occur.[1]
Ingestion	Clean mouth with water and drink plenty of water afterwards. Get medical attention if you feel unwell.[1]

Handling and Storage

Proper handling and storage are critical for maintaining the integrity of **N-Formylglycyl-D-leucine** and ensuring laboratory safety.

Aspect	Procedure
Handling	Avoid contact with skin, eyes, or clothing.[1] Avoid dust formation.[1][4] Ensure good ventilation or exhaustion at the workplace.
Storage	Keep containers tightly closed in a dry, cool, and well-ventilated place.[1]

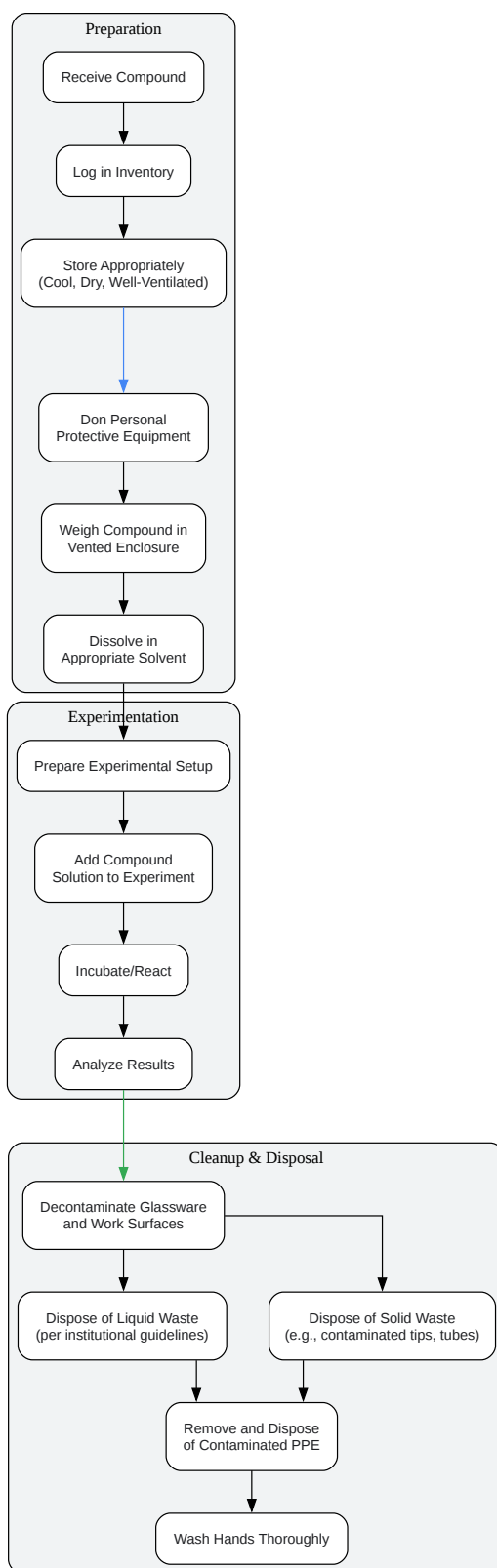
Disposal Plan

Dispose of **N-Formylglycyl-D-leucine** and its containers in accordance with local, state, and federal regulations. As it is not classified as a hazardous substance, standard chemical waste disposal procedures for non-hazardous materials are generally appropriate.

Waste Type	Disposal Recommendation
Unused Product	Must not be disposed of together with household garbage. Do not allow product to reach the sewage system. Consult with your institution's environmental health and safety (EHS) office for specific guidance.
Contaminated Packaging	Disposal must be made according to official regulations.

Experimental Workflow: General Handling in a Research Setting

The following diagram illustrates a typical workflow for handling **N-Formylglycyl-D-leucine** in a laboratory environment, from receiving the compound to its final use in an experiment.



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